

Personal protective equipment for handling Verucerfont

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Compound of Interest

Compound Name: Verucerfont

Cat. No.: B1683048

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Essential Safety and Handling Guide for Verucerfont

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Verucerfont**. The following procedural guidance outlines personal protective equipment (PPE) requirements, disposal plans, and other essential safety measures to ensure a secure laboratory environment.

Chemical and Physical Properties

Property	Value
Molecular Formula	C22H26N6O2[1]
Molecular Weight	406.48 g/mol [1]
CAS Number	885220-61-1[1]
Appearance	No data available
Solubility	No data available
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]

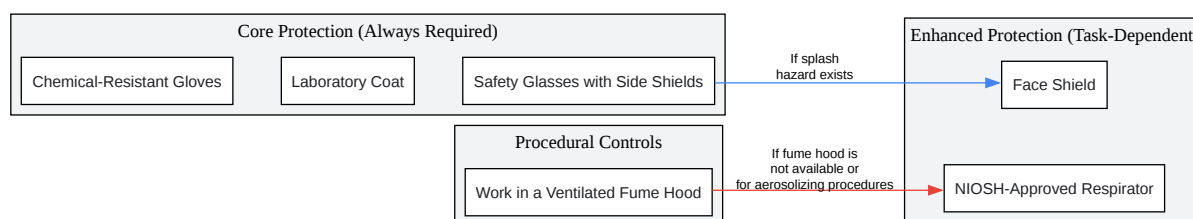
Toxicological Information and Hazard Classification

Verucerfont is classified with acute oral toxicity and is very toxic to aquatic life with long-lasting effects.[1]

Hazard Classification (GHS)	Code	Description
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE) for Handling Verucerfont

A systematic approach to personal protection is critical when handling **Verucerfont** to minimize exposure. The following diagram outlines the recommended PPE, categorized by the level of protection.



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*Figure 1: Recommended Personal Protective Equipment for **Verucerfont**.*

Core Protection:

- Chemical-Resistant Gloves: Always wear appropriate chemical-resistant gloves to prevent skin contact.
- Laboratory Coat: A standard laboratory coat should be worn to protect street clothes.
- Eye Protection: Safety glasses with side shields are mandatory to protect against splashes.

Enhanced Protection (Task-Dependent):

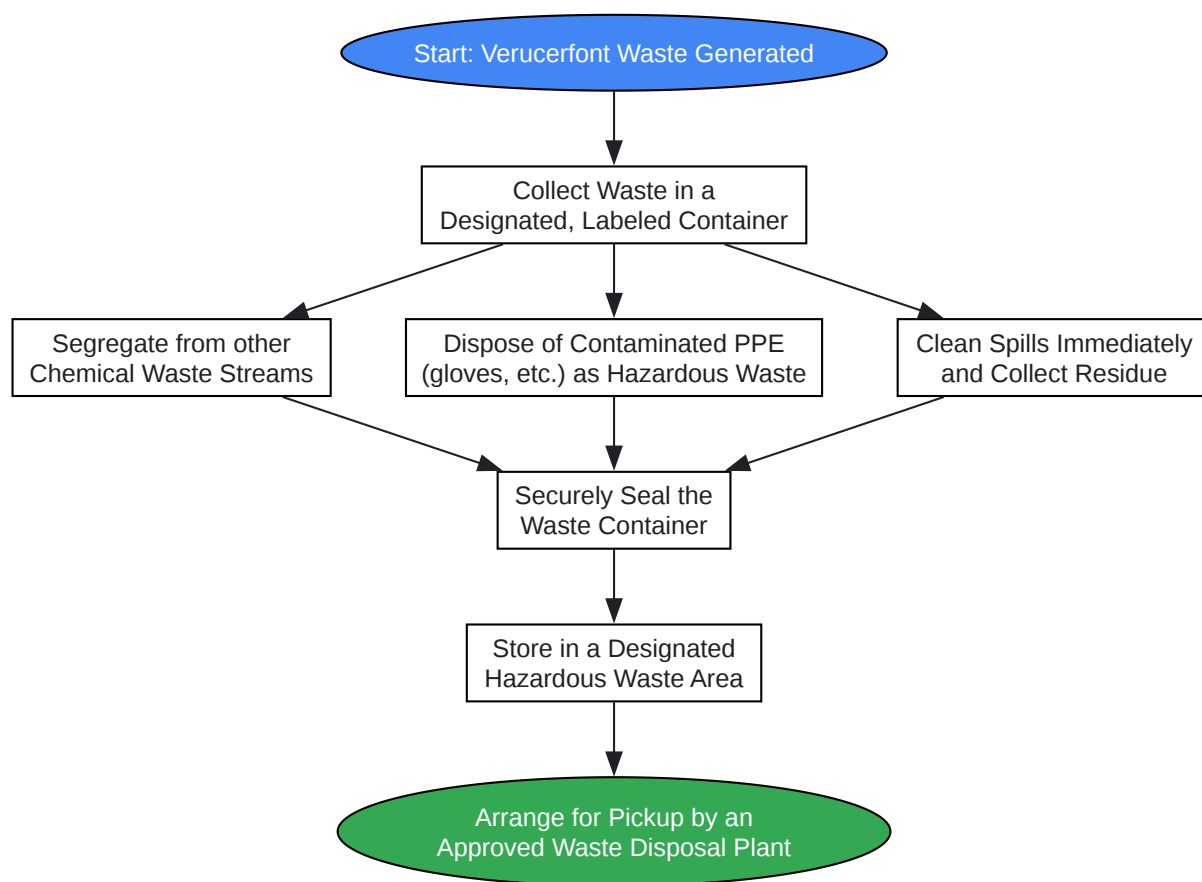
- Face Shield: Use a face shield in addition to safety glasses when there is a significant risk of splashing.
- NIOSH-Approved Respirator: If working outside of a fume hood or when there is a potential for aerosol generation, a NIOSH-approved respirator is necessary.

Procedural Controls:

- Ventilated Fume Hood: All work with **Verucerfont** should ideally be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.

Verucerfont Disposal Plan

Proper disposal of **Verucerfont** and contaminated materials is crucial to prevent environmental contamination and ensure safety. The following flowchart details the step-by-step disposal procedure.



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Figure 2: Step-by-Step Disposal Plan for **Verucerfont** Waste.

Disposal Procedure:

- **Collect Waste:** All **Verucerfont** waste, including empty containers and contaminated materials, should be collected in a designated and clearly labeled hazardous waste container.
- **Segregate Waste:** Keep **Verucerfont** waste separate from other chemical waste streams to avoid incompatible mixtures.

- Contaminated PPE: Dispose of all single-use PPE, such as gloves, that has come into contact with **Verucerfont** as hazardous waste.
- Spill Cleanup: In the event of a spill, collect the spillage and place it in the hazardous waste container.
- Seal Container: Once the waste container is full, securely seal it.
- Store Securely: Store the sealed container in a designated hazardous waste storage area.
- Professional Disposal: Arrange for the disposal of the waste through an approved waste disposal company, following all local, state, and federal regulations. Do not dispose of **Verucerfont** down the drain or in the regular trash.

Emergency Procedures

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water. Seek prompt medical attention.
- Skin Contact: Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes and seek medical advice.
- Inhalation: Move the individual to fresh air immediately.

Handling and Storage Precautions:

- Avoid inhalation, and contact with eyes and skin.
- Prevent the formation of dust and aerosols.
- Use only in areas with adequate exhaust ventilation.
- Wash skin thoroughly after handling.

- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.

By adhering to these safety protocols, researchers can minimize risks and ensure the safe handling and disposal of **Verucerfont** in the laboratory.

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References

- 1. Verucerfont|885220-61-1|MSDS [dcchemicals.com]
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